

Elementary excitations in the t-J model

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An In-depth Technical Guide to Elementary Excitations in the t-J Model

Introduction

In the study of strongly correlated electron systems, the t-J model serves as a cornerstone for understanding the complex physics of materials like high-temperature superconducting cuprates.[1][2] Derived from the Hubbard model in the strong-coupling limit (where on-site Coulomb repulsion U is much larger than the hopping integral t), the t-J model simplifies the problem by projecting out doubly occupied electronic states.[1][3] This constraint is fundamental to its physics and gives rise to a rich phenomenology, most notably the emergence of exotic elementary excitations.

This guide provides a technical overview of these excitations, focusing on the concepts of spin-charge separation, the nature of spinons and holons, and the theoretical and experimental methods used to probe them. The content is intended for researchers and scientists in condensed matter physics and materials science.

The t-J Model Hamiltonian

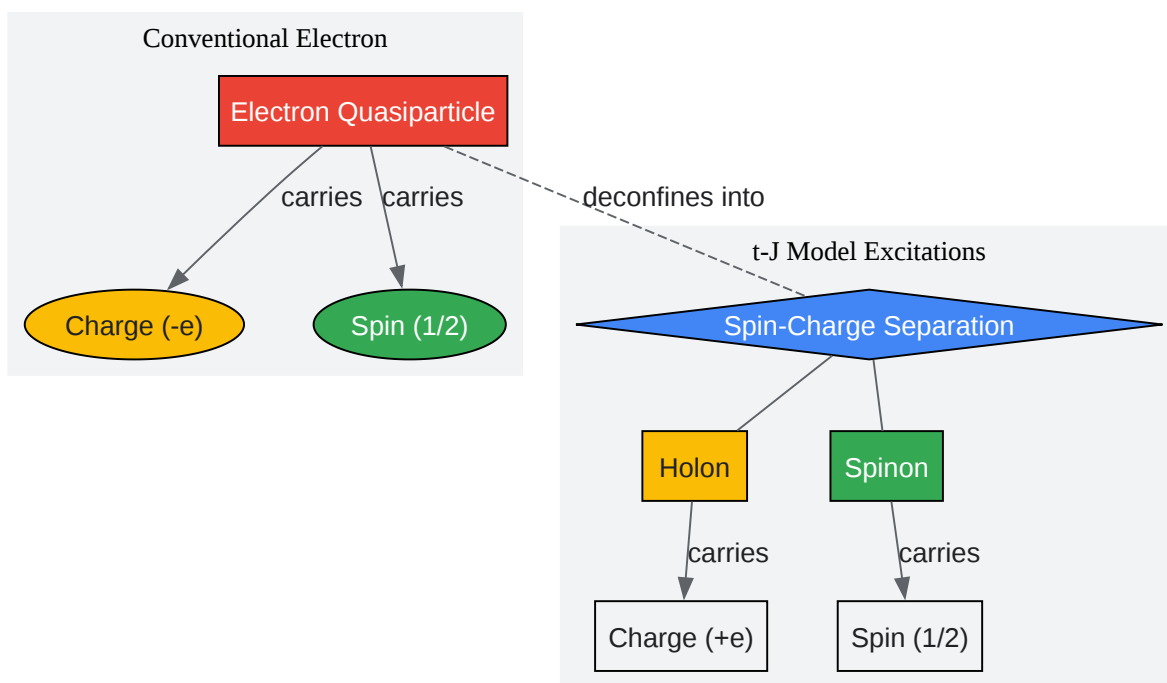
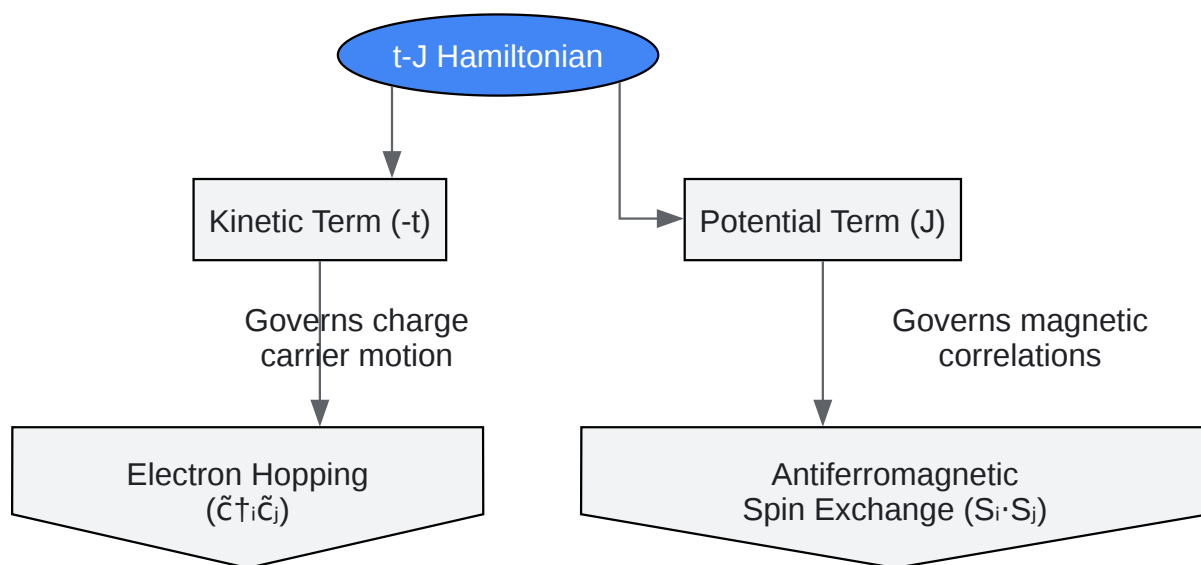
The t-J model describes electrons hopping on a lattice while avoiding double occupancy. Its Hamiltonian is given by:

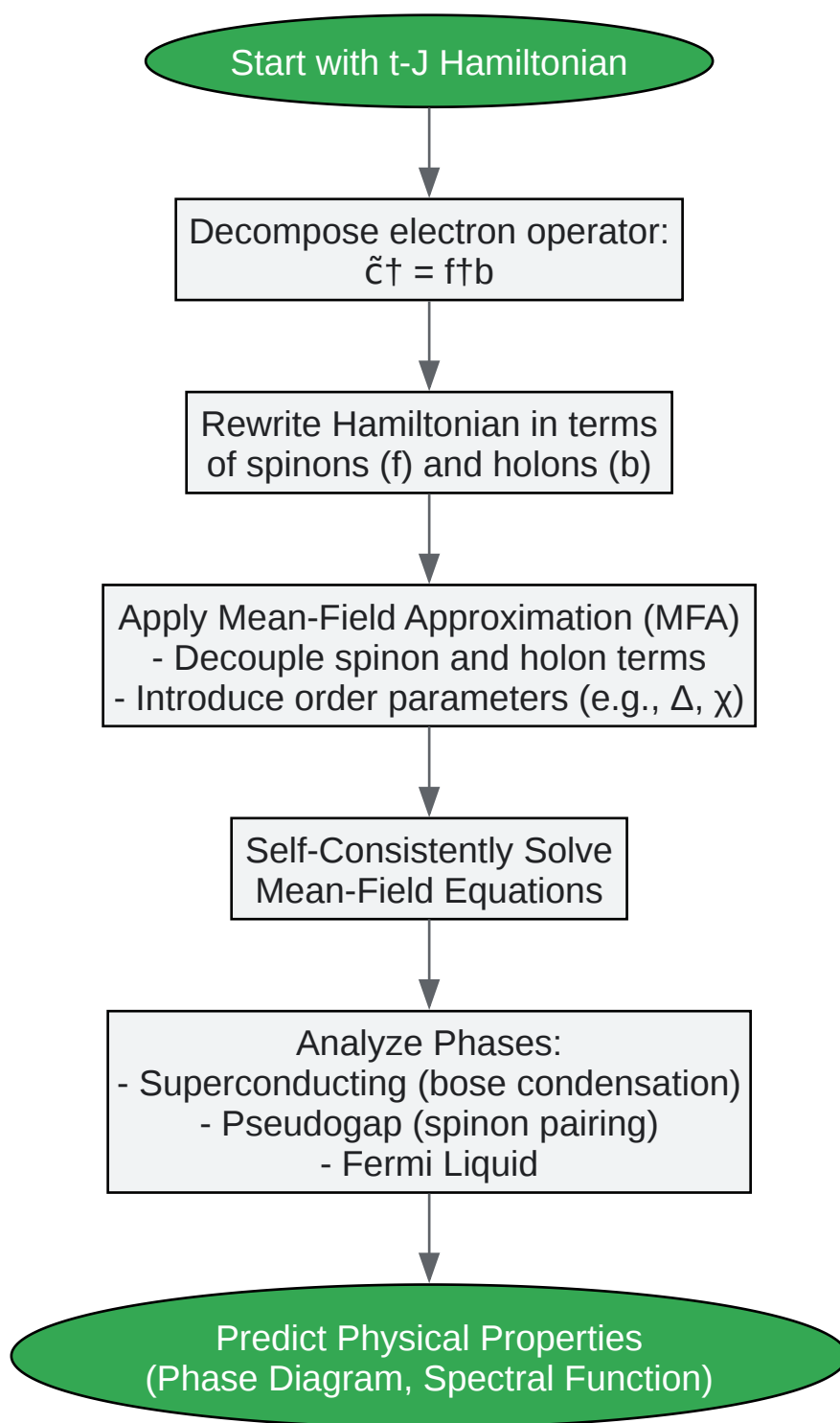
$$H = -t \sum_{\langle i,j \rangle, \sigma} (\tilde{c}_{i,\sigma}^\dagger \tilde{c}_{j,\sigma} + \text{h.c.}) + J \sum_{\langle i,j \rangle} (\mathbf{S}_i \cdot \mathbf{S}_j - \frac{1}{4} n_i n_j)$$

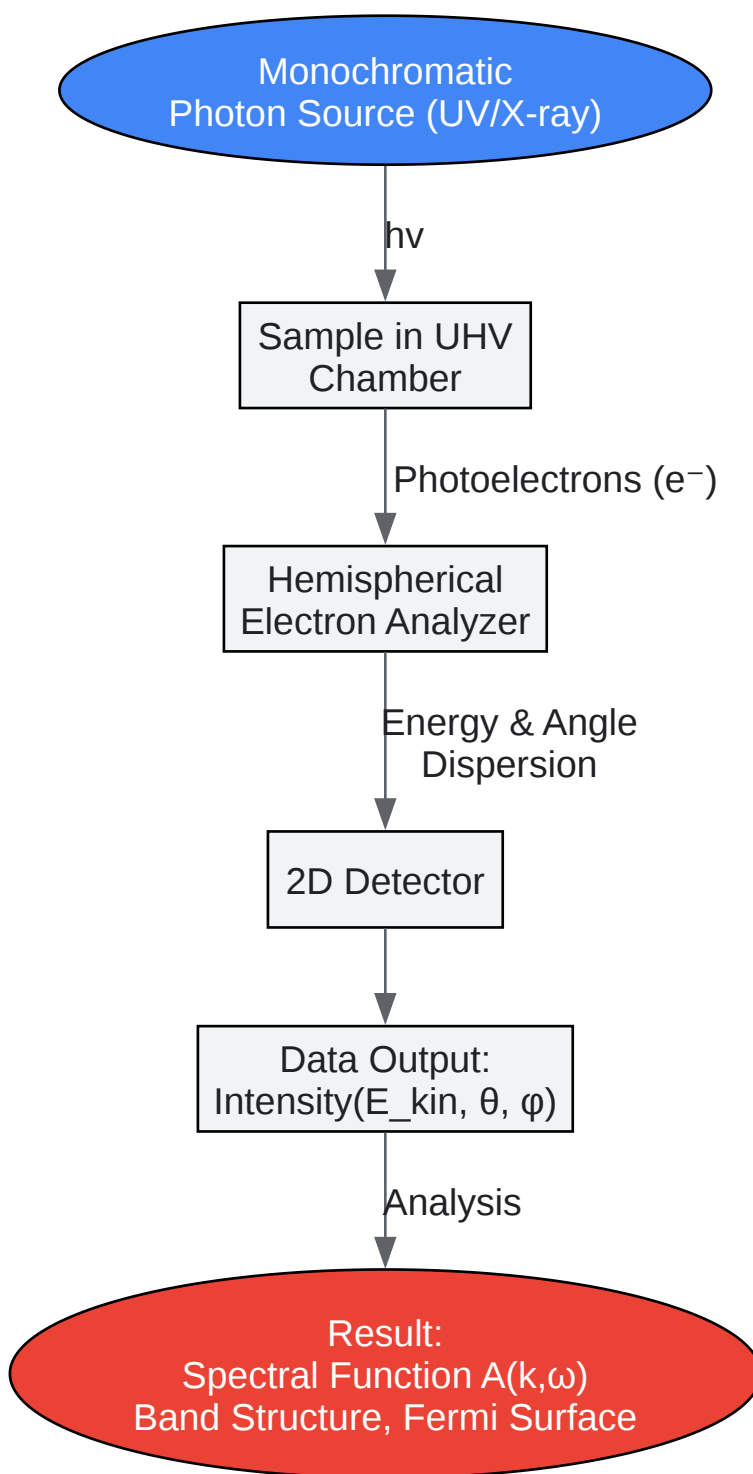
where:

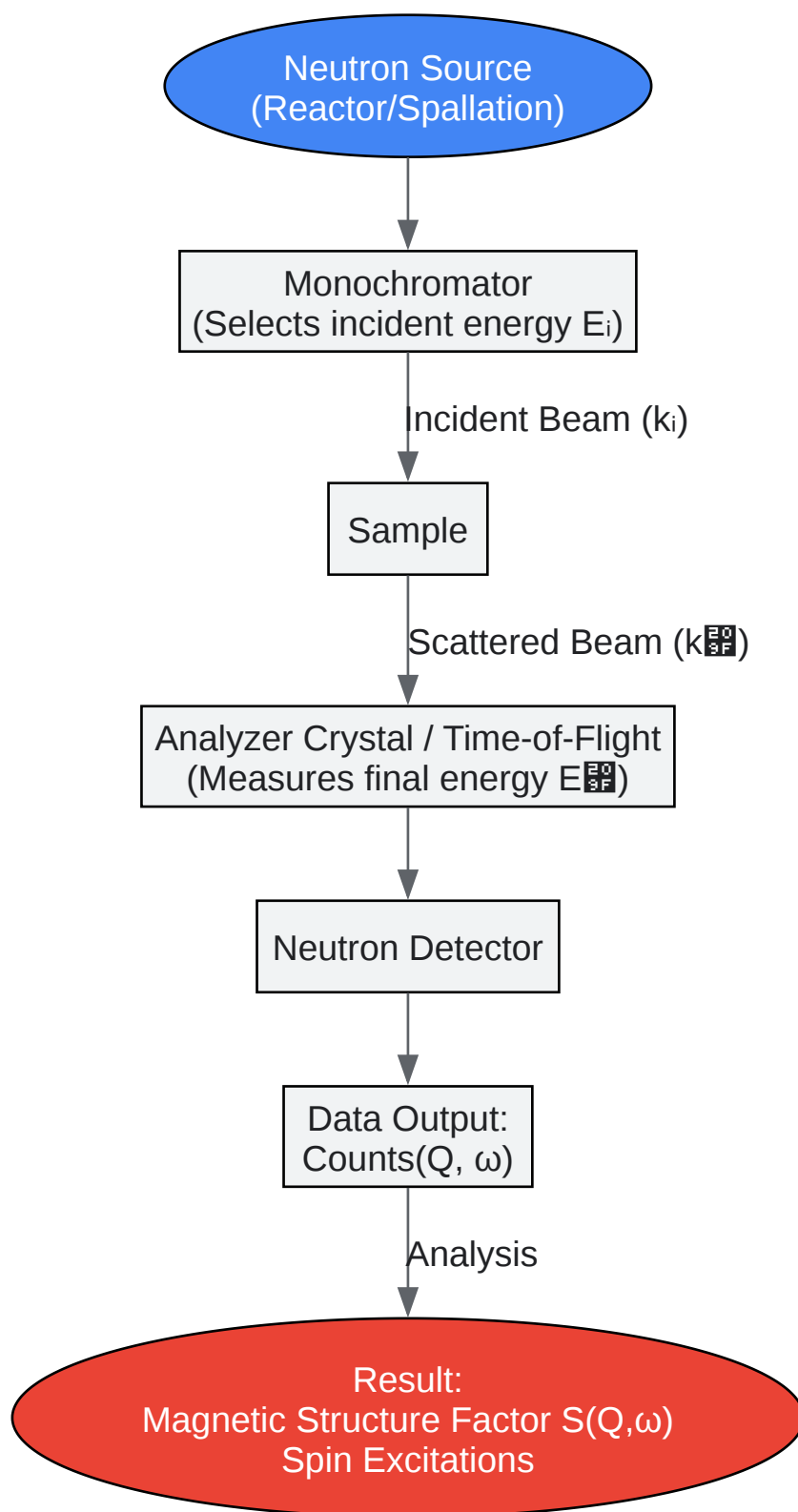
- $\hat{c}_{i,\sigma}^\dagger$ and $\hat{c}_{j,\sigma}$ are the creation and annihilation operators for an electron with spin σ at site i or j , respectively, projected onto the subspace with no double occupancy.
- $\langle i,j \rangle$ denotes a sum over nearest-neighbor sites.
- t is the hopping integral, representing the kinetic energy of the electrons.
- J is the antiferromagnetic exchange coupling ($J > 0$), which originates from the superexchange mechanism and is related to the Hubbard parameters by $J = 4t^2/U$.^[1]
- S_i is the spin operator at site i .
- n_i is the particle number operator at site i .

The first term describes the kinetic energy of electrons hopping between adjacent sites, while the second term is the Heisenberg antiferromagnetic interaction between spins on neighboring sites.^[1]









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